

agarospirol chemical identification methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Agarospirol

CAS No.: 1460-73-7

Cat. No.: S517512

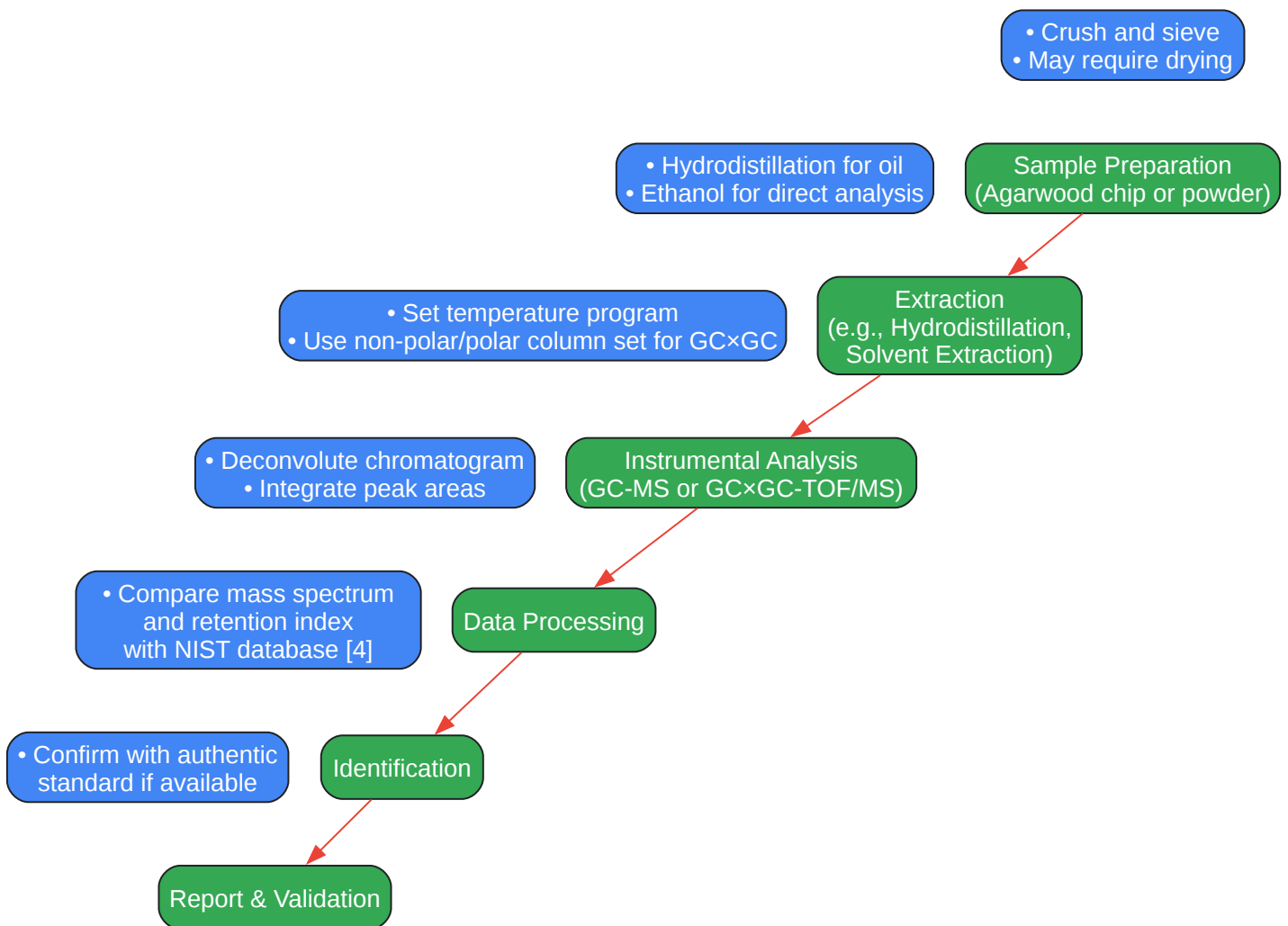
Get Quote

Methods for Identifying Agarospirol

Method	Core Principle & Role in Identification	Key Details from Literature
Gas Chromatography-Mass Spectrometry (GC-MS)	Separates volatile compounds and provides mass spectra for identification by comparing retention indices and fragmentation patterns with reference standards or databases [1] [2].	Widely used for profiling agarwood extracts and smoke [1]. Agarospirol is identified as a key component in these complex mixtures [3] [2].
Two-Dimensional GC-MS (GC×GC-TOF/MS)	A high-resolution technique that separates compounds on two different chromatographic columns, greatly enhancing the ability to resolve complex mixtures like agarwood extracts [2].	Used for comprehensive cataloging of sesquiterpenoids (including agarospirol) in agarwood, identifying hundreds of compounds [2].
Database References	Provides benchmark spectral data and structural information essential for matching and confirming the identity of an unknown compound.	The NIST WebBook lists fundamental data for agarospirol (Molecular Formula: C ₁₅ H ₂₆ O, Molecular Weight: 222.3663, CAS: 1460-73-7) [4].

A Generalized Experimental Workflow

The following diagram outlines a common workflow for identifying **agarospirol** in agarwood samples, integrating the methods discussed.



[Click to download full resolution via product page](#)

Generalized workflow for **agarospirol** identification in complex samples.

Research Context & Emerging Frontiers

Understanding the broader context of **agarospirol** can help guide your research strategy.

- **Biosynthetic Origin:** **Agarospirol** is a sesquiterpenoid alcohol. Sesquiterpenes in agarwood are biosynthesized from farnesyl diphosphate (FPP) via the action of various sesquiterpene synthases. The process can be induced by wounding and fungal infection, activating specific defense-response genes and pathways [5] [6].
- **Role as a Marker:** **Agarospirol** is recognized as a significant contributor to the distinctive, complex woody aroma of high-quality agarwood oil [3]. Its presence and concentration, alongside other key markers like 2-(2-phenylethyl)chromone derivatives, are indicative of the material's olfactory and potentially therapeutic value [1].
- **Alternative Production:** Due to the endangered status of *Aquilaria* trees, synthetic biology approaches are being explored. One study engineered microorganisms to produce a wide range of agarwood sesquiterpenoid skeletons, aiming to recreate the fragrant mixtures without harvesting natural sources [2].

Recommendations for Protocol Development

To establish a robust identification protocol for **agarospirol**, I suggest you:

- **Consult Detailed Methodologies:** The articles by [1] and [2] are excellent starting points. Scrutinize their "Methods" or "Experimental" sections for specific parameters on GC temperature programs, column types, and sample preparation techniques.
- **Obtain a Reference Standard:** For definitive confirmation, source an authentic **agarospirol** standard. This allows you to match the retention time and mass spectrum under your specific laboratory conditions.
- **Explore Advanced Techniques:** For the most complex samples, consider employing comprehensive two-dimensional gas chromatography (GC×GC–TOF/MS) as described in [2], as it offers superior separation power compared to one-dimensional GC-MS.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chemical Profiles of Incense Smoke Ingredients from ... [pmc.ncbi.nlm.nih.gov]
2. A synthetic biology and green bioprocess approach to ... [pubs.rsc.org]
3. Datasets of chemical compounds in three different species ... [sciencedirect.com]
4. Agarospirol - the NIST WebBook [webbook.nist.gov]
5. Agarwood in the Modern Era: Integrating Biotechnology ... [pmc.ncbi.nlm.nih.gov]
6. Identification of genes related to agarwood formation [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [agarospirol chemical identification methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517512#agarospirol-chemical-identification-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com